Sensitivity Analysis of WAM2layers Parameters: A Comparative Guide

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This guide provides an objective comparison of the Water Accounting Model 2-layers (**WAM2**layers), a widely used Eulerian atmospheric moisture tracking model, with a prominent Lagrangian alternative. It focuses on the sensitivity of **WAM2**layers to key input parameters and presents supporting experimental data to inform model selection and experimental design.

Introduction to **WAM2**layers and Atmospheric Moisture Tracking

Atmospheric moisture tracking is a crucial technique for understanding the hydrological cycle, including the sources and pathways of precipitation. **WAM2**layers is a computationally efficient model that tracks atmospheric moisture by solving prognostic equations for tagged moisture in a two-layer representation of the atmosphere.[1][2] It can be run in forward mode to determine where evaporated moisture precipitates, or in backward mode to identify the evaporative sources of precipitation.[1][2] The latest version, **WAM2**layers v3, includes performance optimizations to handle high-resolution input data and improved user-friendliness.[1]

Alternative approaches, such as Lagrangian models like FLEXPART-WaterSip, track the trajectories of individual air parcels backward or forward in time to determine moisture sources and sinks. The fundamental difference between Eulerian (grid-based) and Lagrangian (parcel-based) models can lead to different estimations of moisture contributions, particularly in regions with complex topography.[3][4]

Sensitivity of **WAM2**layers to Key Parameters

The performance and output of **WAM2**layers are sensitive to several key parameters, primarily related to the spatial and temporal resolution of the input meteorological data and the definition of the vertical layers. Understanding this sensitivity is critical for robust experimental design and accurate interpretation of results. The **WAM2**layers documentation recommends a detailed sensitivity study presented in a Master's thesis, the findings of which are summarized and expanded upon here with data from other relevant studies.

Impact of Input Data Resolution

The resolution of the input data, both spatially and temporally, significantly influences the moisture tracking results.

Key Findings:

- Higher resolution generally improves accuracy: Studies comparing **WAM2**layers with other models have shown that increasing the spatial and temporal resolution of the forcing data tends to reduce the discrepancies between different models.[3]

- Temporal resolution may be more critical than spatial resolution: For **WAM2**layers, prioritizing a higher temporal resolution over spatial resolution is recommended for moisture tracking over complex terrains like the Tibetan Plateau.[3]

- Precipitation bias reduction: Increasing the horizontal resolution of the input General Circulation Model (GCM) data has been shown to improve precipitation simulations, which in turn affects the accuracy of moisture source tracking.[5]

Quantitative Data Summary:

Parameter	Variation	Impact on Moisture Contribution Estimation	Source
Spatial Resolution	Increased from N96 to N216 in MetUM GCM	Reduced precipitation biases over the Tibetan Plateau, leading to a more accurate representation of local versus remote moisture sources.[5]	[5]
Temporal Resolution	Not explicitly quantified in available literature	Higher temporal resolution is recommended to better capture the dynamics of moisture transport, especially in regions with complex atmospheric circulation.[3]	[3]

Sensitivity to Vertical Layer Definition

WAM2layers simplifies the atmosphere into two layers. The definition of the boundary between these layers is a critical parameter.

Default Setting:

- The default boundary is set at the interface between IFS (Integrated Forecasting System) levels 111 and 112, which corresponds to approximately 812 hPa in a standard atmosphere. [1] This is typically just above the atmospheric boundary layer.[1]

Impact of Variation:

- The one-layer version of the model was found to produce large errors in cases with strong directional wind shear, highlighting the importance of the two-layer structure.[1]

- While specific quantitative data on the sensitivity to the precise height of the layer boundary is not readily available in the reviewed literature, the initial development of the two-layer model underscores its significance in accurately capturing vertical wind profiles and their impact on moisture transport.

Comparison with Alternative Models: WAM2layers vs. FLEXPART-WaterSip

FLEXPART-WaterSip is a widely used Lagrangian model that provides a contrasting approach to **WAM2**layers.

Key Differences:

- Model Type: **WAM2**layers is an Eulerian model, while FLEXPART is a Lagrangian model.[3][4]

- Moisture Source Estimation: **WAM2**layers tends to estimate higher moisture contributions from distant, westerly-dominated sources and lower contributions from local recycling compared to FLEXPART-WaterSip.[3][4]

- Alignment with Evaporation: **WAM2**layers shows a closer alignment of estimated moisture sources with actual evaporation, particularly in source regions with complex land-sea distributions.[3]

- Computational Cost: While not explicitly quantified in the compared literature, Eulerian models like **WAM2**layers are generally considered computationally less expensive than Lagrangian models for global, long-term simulations.

Performance Comparison Summary:

Feature	WAM2layers (Eulerian)	FLEXPART-WaterSip (Lagrangian)	Key Considerations
Moisture Source Attribution	Higher contribution from distant sources, lower from local recycling.[3][4]	Higher contribution from local recycling and nearby sources. [3][4]	The choice of model can significantly impact the attribution of precipitation sources.
Accuracy in Complex Terrain	Higher temporal resolution is crucial.[3]	May better capture vertical moisture transport in complex terrain.	Model selection should consider the specific geography of the study area.
Computational Efficiency	Generally more efficient for large-scale, long-term studies.	Can be computationally intensive, especially for high-resolution, global simulations.	The scale of the research question will influence the choice of model.
Evaporation Bias	Estimated moisture sources align well with actual evaporation.[3]	Can have biases in evaporation estimates that may require correction.[3]	WAM2layers may have an advantage in regions with heterogeneous surfaces.

Experimental Protocols

This section outlines a general methodology for conducting a sensitivity analysis of **WAM2**layers parameters, based on the principles described in the referenced literature.

Objective: To quantify the impact of varying input data resolution and vertical layer definition on the moisture source attribution of a specific precipitation event or region.

Methodology:

- Define a Baseline Experiment:

- Select a historical precipitation event or a climatological period of interest.

- Define the geographical domain for the study.

- Run **WAM2**layers with a standard, well-documented set of parameters (e.g., ERA5 reanalysis data at a specific resolution, default vertical layer definition). This will serve as the control run.

- Vary Input Data Resolution:

  - Spatial Resolution: Obtain input meteorological data at different spatial resolutions (e.g., 0.25°, 0.5°, 1.0°). Run **WAM2**layers for each resolution while keeping all other parameters constant.

  - Temporal Resolution: Obtain input data at different temporal frequencies (e.g., 1-hourly, 3-hourly, 6-hourly). Run **WAM2**layers for each temporal resolution while keeping all other parameters constant.

- Vary Vertical Layer Definition:

  - Modify the pressure level that defines the boundary between the two vertical layers in **WAM2**layers.

  - Perform a series of runs with systematically varied boundary levels (e.g., shifting the boundary up or down by a certain pressure interval).

- Data Analysis and Comparison:

  - For each experimental run, calculate the moisture source contributions from predefined source regions.

  - Quantify the differences in moisture source attribution between each sensitivity run and the baseline experiment. Express these differences as both absolute and relative changes.

  - Analyze the spatial patterns of the differences to identify regions where the model is most sensitive to parameter changes.

- If available, compare the results to observational data or outputs from other models (e.g., FLEXPART-WaterSip) to assess the realism of the simulations.
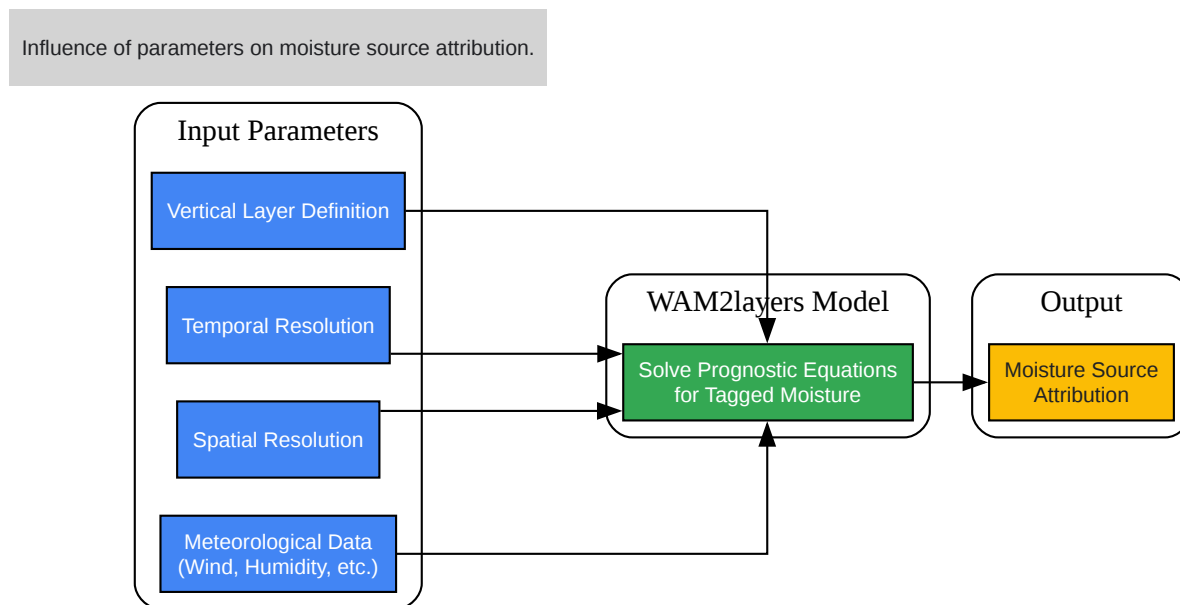
Visualizations

Logical Workflow for **WAM2**layers Sensitivity Analysis
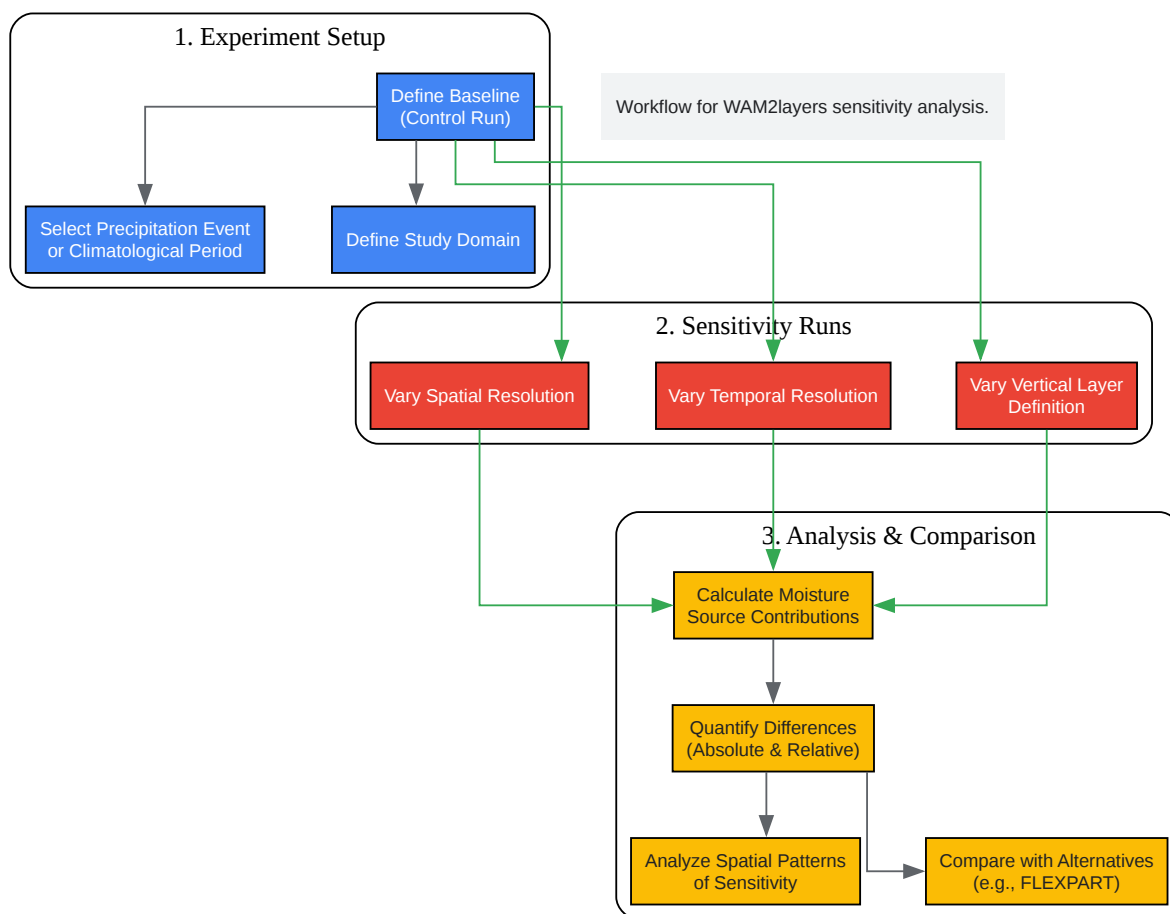
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Caption: Workflow for **WAM2**layers sensitivity analysis.

Signaling Pathway of Moisture Source Attribution

Influence of parameters on moisture source attribution.

Input Parameters

Vertical Layer Definition

Temporal Resolution

Spatial Resolution

Meteorological Data
(Wind, Humidity, etc.)

WAM2layers Model

Solve Prognostic Equations
for Tagged Moisture

Output

Moisture Source
Attribution

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Caption: Influence of parameters on moisture source attribution.

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References

- 1. GMD - Atmospheric moisture tracking with WAM2layers v3 [gmd.copernicus.org]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]

- 4. researchgate.net [researchgate.net]

- 5. research.tudelft.nl [research.tudelft.nl]

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